

SIRT2-IN-10: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: SIRT2-IN-10

Cat. No.: B15583499

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Introduction

SIRT2 (Sirtuin 2) is a member of the sirtuin family of NAD⁺-dependent deacetylases that plays a crucial role in various cellular processes, including cell cycle regulation, metabolic control, and genomic stability. Its dysregulation has been implicated in a range of diseases, including cancer and neurodegenerative disorders. **SIRT2-IN-10** is a potent and selective small molecule inhibitor of SIRT2, making it a valuable tool for investigating the biological functions of SIRT2 and for potential therapeutic development. These application notes provide detailed protocols for the use of **SIRT2-IN-10** in cell culture experiments.

Mechanism of Action

SIRT2-IN-10 exerts its effects by directly inhibiting the deacetylase activity of the SIRT2 enzyme. SIRT2 is primarily localized in the cytoplasm and one of its key substrates is α -tubulin. By inhibiting SIRT2, **SIRT2-IN-10** leads to an increase in the acetylation of α -tubulin, which can affect microtubule stability and dynamics. Additionally, SIRT2 can translocate to the nucleus during mitosis and deacetylate histone H4 at lysine 16 (H4K16), influencing chromatin condensation. Inhibition of SIRT2 can therefore impact cell cycle progression and gene expression.

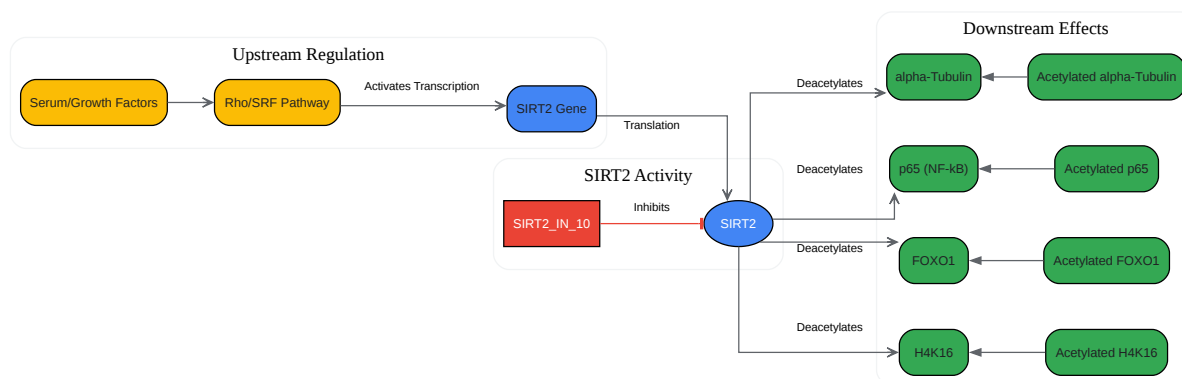
Quantitative Data Summary

The following table summarizes the key quantitative data for **SIRT2-IN-10** and other relevant SIRT2 inhibitors for comparative purposes.

Compound	Target(s)	IC50 (μM)	Cell Line Examples	Observed Effects
SIRT2-IN-10	SIRT2	1.3	Not specified in literature	Potent SIRT2 inhibition
AGK2	SIRT2, SIRT1	3.5 (SIRT2), 30 (SIRT1)	Glioblastoma, HeLa, Breast Cancer	Induction of apoptosis, cell cycle arrest
Sirtinol	SIRT1, SIRT2	131 (SIRT1), 38 (SIRT2)	MCF-7	Increased tubulin acetylation, p53 acetylation
EX-527	SIRT1	0.098	MCF-7	Primarily SIRT1 inhibition, minimal effect on tubulin acetylation

Signaling Pathway

The following diagram illustrates the central role of SIRT2 in cellular signaling and the mechanism of action for **SIRT2-IN-10**.



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